

# Solubility of aluminum tartrate in different solvents

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Aluminum tartrate

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## Solubility of Aluminum Tartrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the solubility of **aluminum tartrate** in various solvents. While specific quantitative solubility data for **aluminum tartrate** is not readily available in published literature, this document consolidates qualitative solubility information and presents a detailed experimental protocol for its determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with this compound.

### Introduction

**Aluminum tartrate**, the aluminum salt of tartaric acid, is a compound with applications in various fields, including the textile industry for dyeing processes[1]. A thorough understanding of its solubility is crucial for its application, formulation, and in toxicological and bioavailability studies. The presence of tartrate can influence the solubility and bioavailability of aluminum, a factor of interest in biological systems[2]. This guide summarizes the known solubility characteristics of **aluminum tartrate** and provides a robust methodology for its quantitative determination.

# Physicochemical Properties of Aluminum Tartrate

**Aluminum tartrate** typically presents as an odorless, white or off-white crystalline powder[1][3]. Its molecular formula is  $C_{12}H_{12}Al_2O_{18}$ , with a molecular weight of approximately 498.18 g/mol [3].

## Solubility of Aluminum Tartrate

Despite a comprehensive search of chemical literature and reference databases, precise quantitative solubility data for **aluminum tartrate** in various solvents remains elusive. However, consistent qualitative descriptions of its solubility are available.

## Data Presentation

The following table summarizes the qualitative solubility of **aluminum tartrate** in different solvents based on available data.

| Solvent | Temperature | Solubility                 | Reference |
|---------|-------------|----------------------------|-----------|
| Water   | Cold        | Slowly soluble / Insoluble | [1][3]    |
| Water   | Hot         | Readily soluble            | [1][3]    |
| Ammonia | -           | Soluble                    | [4][5]    |
| Alcohol | -           | Insoluble                  | [6]       |

It is important to note that one source describes **aluminum tartrate** as "insoluble" in water, which may refer to its behavior in cold water[6]. The general consensus, however, points towards a significant increase in solubility with an increase in water temperature[1][3].

## Factors Influencing Solubility

The solubility of aluminum salts of organic acids, like **aluminum tartrate**, is influenced by several factors:

- pH: The speciation and solubility of aluminum are highly pH-dependent. At acidic pH (below 5.0), aluminum becomes more soluble[2].

- Temperature: As indicated in the qualitative data, the solubility of **aluminum tartrate** in water is significantly temperature-dependent.
- Presence of Other Ions: Complexing agents and other ions in a solution can affect the solubility of aluminum salts[7].

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **aluminum tartrate** solubility in water at various temperatures. This protocol is based on established methods for determining the solubility of inorganic salts[8][9].

### Materials

- **Aluminum Tartrate** (high purity)
- Deionized Water
- Thermostatic water bath or heating mantle with a magnetic stirrer and temperature probe
- Analytical balance ( $\pm 0.0001$  g)
- Volumetric flasks (various sizes)
- Beakers and Erlenmeyer flasks
- Filtration apparatus (e.g., vacuum filtration with Büchner funnel or syringe filters)
- Drying oven
- Desiccator

### Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **aluminum tartrate** to a known volume of deionized water in a jacketed beaker connected to a thermostatic water bath.

- Stir the suspension vigorously using a magnetic stirrer.
- Maintain the desired temperature (e.g., 25 °C, 50 °C, 75 °C) with the thermostatic bath.
- Allow the solution to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The presence of undissolved solid material at the bottom of the beaker confirms saturation.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, turn off the stirrer and allow the excess solid to settle.
  - Carefully withdraw a known volume (e.g., 10 mL) of the clear supernatant using a pre-heated pipette to prevent precipitation upon cooling.
  - Immediately filter the withdrawn sample using a pre-weighed filter paper or a syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
  - Transfer the filtered aliquot to a pre-weighed, dry beaker or evaporating dish.
  - Record the exact weight of the beaker with the solution.
  - Place the beaker in a drying oven set to a temperature that will evaporate the water without decomposing the **aluminum tartrate** (e.g., 105-110 °C).
  - Dry the sample to a constant weight.
  - After drying, cool the beaker in a desiccator to room temperature and weigh it again.
  - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **aluminum tartrate** by subtracting the weight of the empty beaker from the final constant weight of the beaker with the dried residue.

- Calculate the mass of the water in the aliquot by subtracting the mass of the dissolved **aluminum tartrate** from the initial mass of the solution.
- Express the solubility in grams of **aluminum tartrate** per 100 g of water using the following formula:

$$\text{Solubility ( g/100 g H}_2\text{O)} = (\text{Mass of dissolved } \mathbf{aluminum\ tartrate} / \text{Mass of water}) \times 100$$

- Data Reporting:
  - Repeat the experiment at least three times for each temperature to ensure reproducibility.
  - Report the average solubility and standard deviation for each temperature.

## Visualizations

### Experimental Workflow

The following diagram illustrates the logical workflow for the determination of **aluminum tartrate** solubility.

Workflow for Solubility Determination

### Logical Relationship of Solubility Factors

The diagram below outlines the key factors that influence the solubility of **aluminum tartrate**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)